

An In-depth Technical Guide to the Safe Handling of AMP-90

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AMP-90

Cat. No.: B1168582

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data and handling precautions for **AMP-90**, a versatile amino alcohol utilized in various industrial and laboratory applications. The following sections detail its physicochemical properties, toxicological data, and essential safety measures to ensure its proper and safe use in a professional setting.

Quantitative Safety and Physicochemical Data

The following table summarizes the key quantitative data for **AMP-90**, primarily composed of 2-Amino-2-methyl-1-propanol. These values have been compiled from various safety data sheets for easy reference and comparison.

Property	Value	Method/Conditions
pH	11.3	1% aqueous solution at 25°C[1]
Melting Point/Range	-11°C	(lit.)[3]
Freezing Point	-11°C[2]	
Boiling Point	165°C	
Flash Point	83°C (182°F)	Tag Closed Cup[4]
87°C (188°F)	Pensky-Martens Closed Cup[4]	at 20°C[4]
172°F	[5]	
Vapor Pressure	0.08 mm Hg / 10.4 Pascal	
~319 hPa	at 82°C[2]	at 25/25°C[2]
Specific Gravity	0.949	
0.942	at 25/25°C[4]	
Density	0.934 g/mL	at 25°C (lit.)[3]
Viscosity	119 mPa·s	at 25°C[2]
147 cP	at 25°C[4]	10% aqueous solution[2]
Surface Tension	~58 mN/m	
Partition Coefficient	log Pow: -0.63	
Acute Oral Toxicity	LD50 (Rat, male): 2,900 mg/kg[1]	at 20°C, OECD Test Guideline 107 or Equivalent[1]
LD50 (Rat): 2.9 g/kg[4]		

Hazard Identification and Classification

AMP-90 is classified as a combustible liquid that causes skin irritation and serious eye damage[1]. It may also be harmful to aquatic life with long-lasting effects[6].

- GHS Classification:
 - Flammable liquids, Category 4[1]
 - Skin irritation, Category 2[1][6]
 - Serious eye damage/Eye irritation, Category 1/Category 2[1][6]
 - Hazardous to the aquatic environment, long-term (Chronic) - Category Chronic 3[6]

Handling Precautions and Safety Measures

Proper handling of **AMP-90** is crucial to minimize risks. The following precautions should be strictly adhered to.

Engineering Controls:

- Work in a well-ventilated area.[6]
- Above 67°C, use a closed system and ventilation.[6]
- Use local exhaust ventilation or other engineering controls to maintain airborne levels below exposure limits.[1]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Use chemical goggles. A face shield may be necessary depending on the task.[1]
- Skin Protection: Wear protective gloves chemically resistant to this material.[1] Examples of preferred glove materials include Polyethylene, Chlorinated polyethylene, and Ethyl vinyl alcohol laminate ("EVAL").[1] Acceptable materials include Viton, Butyl rubber, Neoprene, and Nitrile/butadiene rubber ("nitrile" or "NBR").[1] Use protective clothing, which may include an apron or full-body suit depending on the operation.[1]
- Respiratory Protection: If there is a potential for exposure to vapor or mist, an organic vapor cartridge with a particulate pre-filter (type AP2) may be effective.[1]

General Handling:

- Avoid contact with skin and eyes.[6]
- Do not swallow.[1]
- Wash hands and skin thoroughly after handling.[1][6]
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[1]
- Use non-sparking tools.[6]
- Avoid the formation of dust and aerosols.[6]
- Keep containers tightly closed when not in use to prevent the formation of carbonate salts from absorbed carbon dioxide.[1]

Storage:

- Store in a cool, dry, well-ventilated place.[1][7]
- Keep separated from strong oxidants and strong acids.[6]
- Do not store in containers made of aluminum, brass, copper, zinc, copper alloys, or galvanized materials, as **AMP-90** is corrosive to these metals.[1][5] Ordinary iron and steel are recommended materials for construction.[5]

First Aid Measures

- If on Skin: Immediately wash with plenty of soap and water.[1] If skin irritation occurs, get medical advice/attention.[1] Remove contaminated clothing and wash it before reuse.[1][6] A suitable emergency safety shower should be readily available.[1]
- If in Eyes: Rinse cautiously and continuously with water for at least 30 minutes.[1] Remove contact lenses, if present and easy to do, after the first 5 minutes and continue rinsing.[1] Immediately call a POISON CENTER or doctor/physician, preferably an ophthalmologist.[1]
- If Inhaled: Move the person to fresh air. If effects occur, consult a physician.[1]

- If Swallowed: Do not induce vomiting. Rinse mouth with water and give one glass of water to drink. Seek medical attention if symptoms develop.^[7] Swallowing may result in irritation or burns of the mouth, throat, and gastrointestinal tract.^[1]

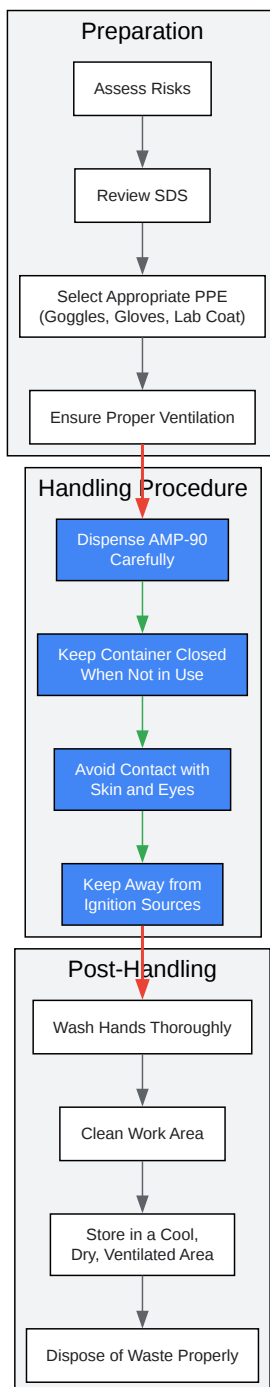
Experimental Protocols

The safety data provided in Safety Data Sheets are typically generated using standardized testing protocols, often those established by the Organisation for Economic Co-operation and Development (OECD). While the specific experimental reports are not publicly available in these documents, the methodologies can be inferred from the cited guidelines. For instance, the Partition Coefficient (log Pow) is noted to have been determined using "OECD Test Guideline 107 or Equivalent".^[1] This guideline details the "Shake Flask Method" for determining the water solubility and partition coefficient of a substance. Similarly, acute toxicity studies like the LD50 are generally conducted following guidelines such as OECD 420 (Acute Oral Toxicity - Fixed Dose Procedure), OECD 423 (Acute Oral Toxicity - Acute Toxic Class Method), or OECD 425 (Acute Oral Toxicity: Up-and-Down Procedure).

Workflow and Logical Relationships

The following diagrams illustrate key workflows for handling **AMP-90** safely.

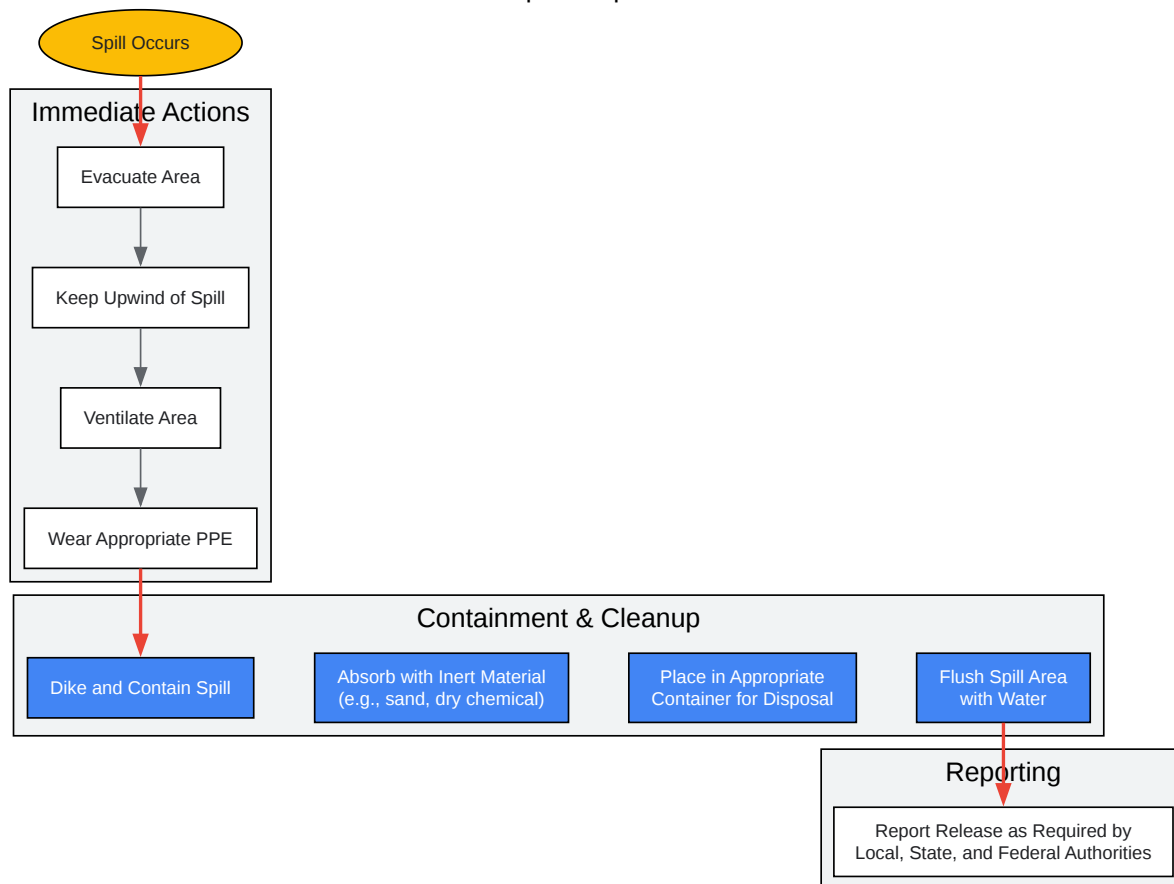
Safe Handling Workflow for AMP-90



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Caption: General workflow for safely handling **AMP-90** in a laboratory setting.

AMP-90 Spill Response Protocol



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Caption: Step-by-step protocol for responding to an **AMP-90** spill.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of AMP-90]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1168582#amp-90-safety-data-sheet-and-handling-precautions>]

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